

The Role of L-Mannitol in Fungal and Algal Metabolism: A Technical Guide

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Compound of Interest

Compound Name: *L-Mannitol*

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Abstract

L-Mannitol, a six-carbon sugar alcohol (polyol), is a ubiquitous and vital metabolite in a diverse range of fungal and algal species. Its roles extend far beyond that of a simple carbohydrate, encompassing critical functions in stress tolerance, energy storage, redox balance, and, particularly in fungi, pathogenic interactions with host organisms. In fungi, the "mannitol cycle" serves as a key metabolic hub, interconverting storage carbohydrates and regulating the pools of reducing cofactors NAD(P)H. In algae, particularly marine species, mannitol is a primary product of photosynthesis and a crucial osmolyte, enabling survival in environments with fluctuating salinity. This technical guide provides an in-depth examination of the metabolic pathways, physiological functions, and quantitative significance of **L-mannitol** in these two kingdoms. It further details key experimental protocols for the extraction, quantification, and enzymatic analysis of mannitol, and presents visual diagrams of the core metabolic pathways to support researchers, scientists, and drug development professionals in this field.

L-Mannitol Metabolism in Fungi

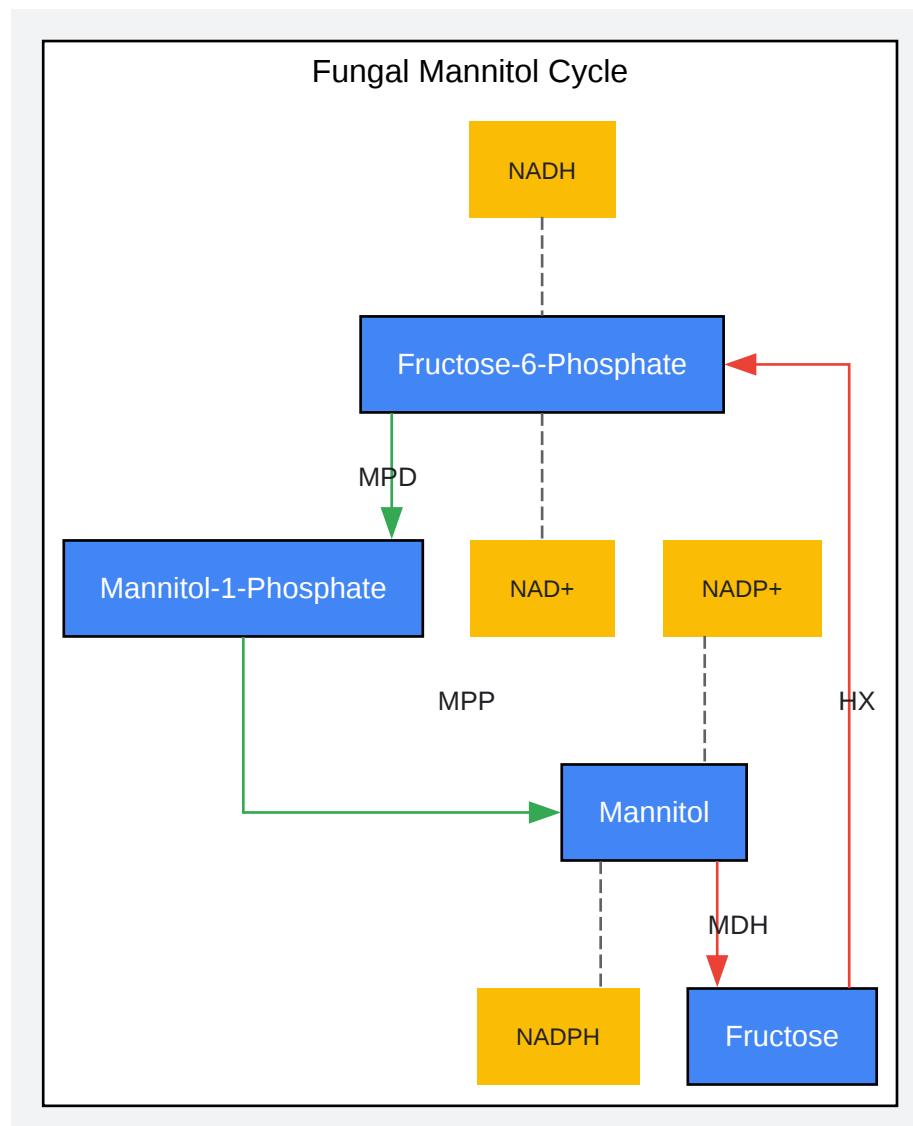
Mannitol is one of the most abundant soluble carbohydrates found in the mycelia, fruiting bodies, and spores of fungi.^{[1][2]} Its metabolism is central to fungal physiology, development, and interaction with the environment.

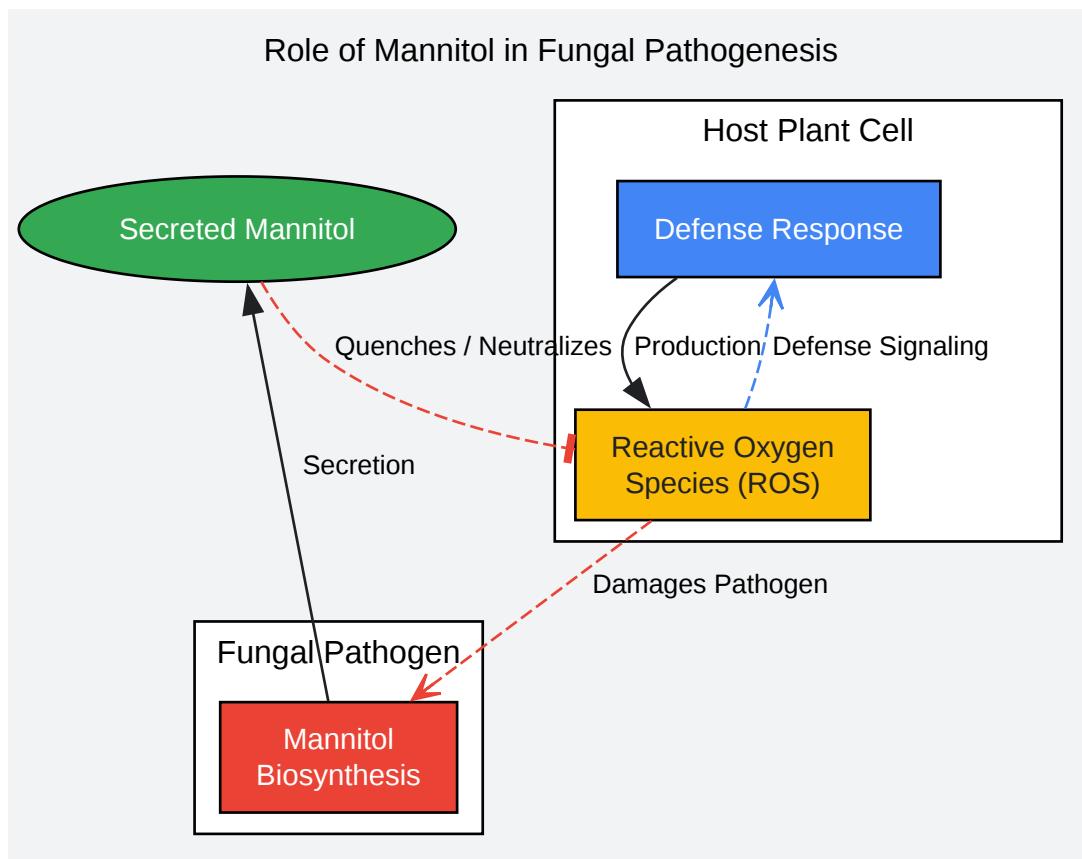
Biosynthesis and the Mannitol Cycle

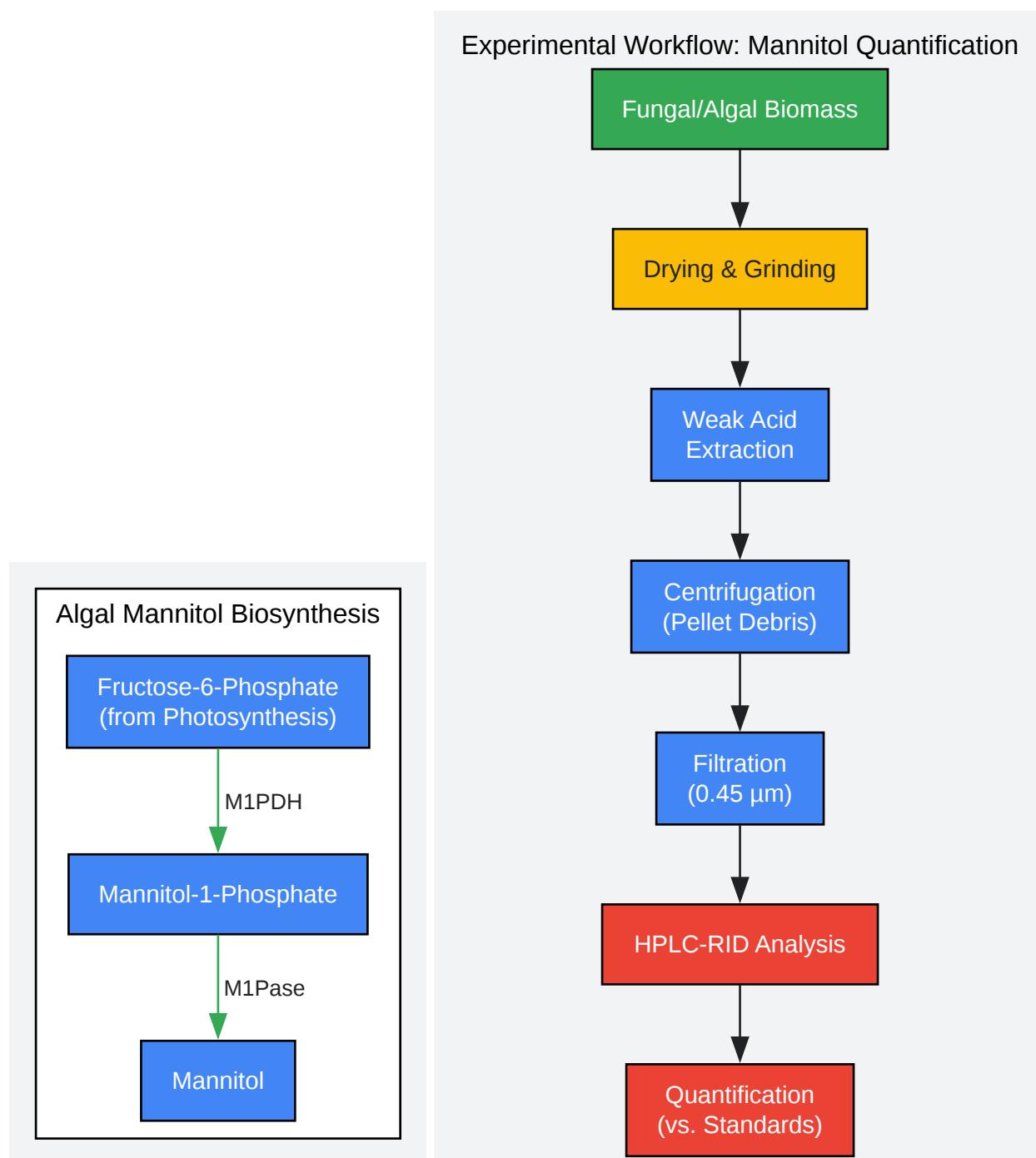
In most ascomycete and deuteromycete fungi, mannitol metabolism operates as a cyclical process, allowing for the synthesis and degradation of the polyol as required.[3][4] This "mannitol cycle" is crucial for managing carbon flow and balancing the cellular redox state.[5]

The cycle involves four key enzymes:

- Mannitol-1-phosphate 5-dehydrogenase (MPD): This enzyme catalyzes the first step in biosynthesis, reducing the glycolytic intermediate fructose-6-phosphate to mannitol-1-phosphate, utilizing NADH as a cofactor.[3][4]
- Mannitol-1-phosphate phosphatase (MPP): This enzyme dephosphorylates mannitol-1-phosphate to yield free mannitol.[3][4]
- Mannitol dehydrogenase (MDH): This enzyme initiates the catabolism of mannitol, oxidizing it to fructose using NADP⁺ as a cofactor.[4] This step is critical for regenerating NADPH.[2]
- Hexokinase (HX): This enzyme phosphorylates fructose to re-form fructose-6-phosphate, thus closing the cycle.[4]







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